

An In-depth Technical Guide to the Physical Characteristics of Phenylgermanium Trichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyltrichlorogermane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of phenylgermanium trichloride ($\text{C}_6\text{H}_5\text{GeCl}_3$). The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, experimental methodologies, and a logical workflow for its synthesis.

Quantitative Physical Data

The physical properties of phenylgermanium trichloride are summarized in the table below for easy reference and comparison. These parameters are critical for its application in synthesis, catalysis, and materials science.

Physical Property	Value	Notes
Molecular Formula	C ₆ H ₅ Cl ₃ Ge	[1]
Molecular Weight	256.09 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	0 °C (<0 °C)	[2][3]
Boiling Point	105-106 °C	at 12 mmHg
Density	1.584 g/mL	at 25 °C
Refractive Index	1.5520-1.5550	at 20 °C

Experimental Protocols for Physical Characterization

The determination of the physical characteristics of a compound like phenylgermanium trichloride relies on standardized laboratory procedures. Below are detailed methodologies for the key experiments cited.

1. Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of a substance's purity. For phenylgermanium trichloride, which has a melting point around 0 °C, a cryostatic melting point apparatus is required.

- Principle: A small, powdered sample is heated at a controlled rate, and the temperature range from the first sign of melting to the complete liquefaction is recorded.[4][5]
- Apparatus: Melting point apparatus with a cooling system (e.g., Mel-Temp or similar), capillary tubes.
- Procedure:
 - A small amount of solidified phenylgermanium trichloride is finely crushed.
 - The powdered sample is packed into a capillary tube to a height of 2-3 mm.[6]

- The capillary tube is placed in the heating block of the melting point apparatus, which has been pre-cooled.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting.[4] The range between these two temperatures is the melting point range.

2. Boiling Point Determination at Reduced Pressure (Distillation Method)

Since phenylgermanium trichloride has a high boiling point at atmospheric pressure, its boiling point is typically determined under reduced pressure to prevent decomposition.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the applied pressure.[7] By reducing the pressure, the boiling point is lowered.
- Apparatus: Distillation setup including a round-bottom flask, condenser, receiving flask, thermometer, and a vacuum source with a manometer.
- Procedure:
 - A sample of phenylgermanium trichloride is placed in the round-bottom flask along with boiling chips or a magnetic stir bar.
 - The distillation apparatus is assembled, ensuring all joints are properly sealed to maintain a vacuum.
 - The system is evacuated to the desired pressure (e.g., 12 mmHg), which is monitored with a manometer.
 - The flask is gently heated.

- The temperature is recorded when the liquid is actively boiling and a steady stream of distillate is collected. The thermometer bulb should be positioned so that it is bathed in the vapor of the boiling liquid.[8]
- The observed temperature is the boiling point at that specific reduced pressure.

3. Density Measurement (Pycnometer Method)

The density is determined by measuring the mass of a known volume of the liquid.

- Principle: Density is the ratio of mass to volume ($\rho = m/V$).[9]
- Apparatus: Pycnometer (a glass flask with a precisely known volume), analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with phenylgermanium trichloride, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled, typically at 25 °C.
 - The filled pycnometer is weighed.
 - The mass of the phenylgermanium trichloride is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

4. Refractive Index Measurement (Abbe Refractometer)

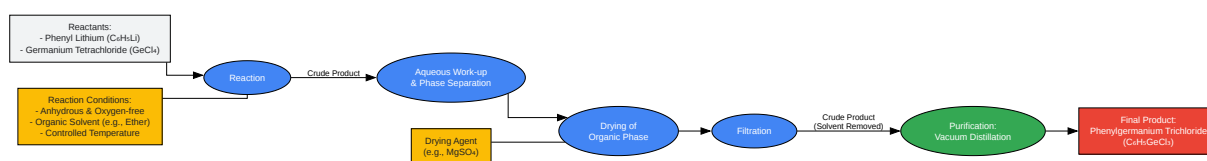
The refractive index is a measure of how light propagates through a substance and is a useful physical constant for identification.

- Principle: The refractive index is determined by measuring the critical angle of total internal reflection of light as it passes from a prism of known refractive index to the sample.[10]
- Apparatus: Abbe refractometer, constant temperature water bath.

- Procedure:
 - The prism of the Abbe refractometer is cleaned and calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of phenylgermanium trichloride are placed on the surface of the prism.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20 °C) by circulating water from a constant temperature bath.
 - Light is passed through the sample, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Logical Workflow: Synthesis of Phenylgermanium Trichloride

Phenylgermanium trichloride can be synthesized through various methods. One common laboratory-scale method involves the reaction of a Grignard reagent or an organolithium reagent with germanium tetrachloride. Another approach is the direct synthesis from metallic germanium and chlorobenzene. The following diagram illustrates a simplified workflow for the synthesis via an organolithium reagent.



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Caption: Simplified workflow for the synthesis of Phenylgermanium Trichloride.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Phenylgermanium Trichloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087307#phenylgermanium-trichloride-physical-characteristics>]

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